

An In-Depth Technical Guide to δ -Guanidinovaleric Acid (CAS 462-93-1)

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Compound of Interest

Compound Name: *delta-Guanidinovaleric acid*

CAS No.: 462-93-1

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Authored by: [Your Name/Gemini], Senior Application Scientist

Abstract

δ -Guanidinovaleric acid (DGVA), also known as 5-guanidinopentanoic acid, is an endogenous guanidino compound structurally related to the amino acid arginine. While not a proteinogenic amino acid, DGVA has garnered significant interest in the scientific community due to its neuromodulatory activities and its association with certain metabolic disorders. This technical guide provides a comprehensive overview of DGVA, encompassing its chemical and physical properties, synthesis, metabolic pathways, and biological roles. Special emphasis is placed on its function as a neurotransmitter receptor antagonist and its implications in neurological and metabolic diseases. Furthermore, this guide offers detailed protocols for the chemical synthesis and analytical quantification of DGVA in biological matrices, providing researchers with the necessary tools to investigate this intriguing molecule.

Introduction

δ -Guanidinovaleric acid (DGVA) is a naturally occurring compound found in biological systems, including human urine.[1] Its structure features a five-carbon aliphatic chain with a terminal carboxylic acid group and a guanidino group at the delta position, rendering it an amphoteric molecule.[2] Although structurally similar to arginine, DGVA is not incorporated into proteins.[2] Its biological significance stems primarily from its ability to interact with neurotransmitter receptors and its accumulation in certain pathological conditions, such as hyperargininemia and uremia.[3][4] This guide aims to provide a detailed technical resource for researchers and drug development professionals interested in the multifaceted nature of DGVA.

Physicochemical Properties

A thorough understanding of the physicochemical properties of DGVA is fundamental for its synthesis, purification, and analytical detection.

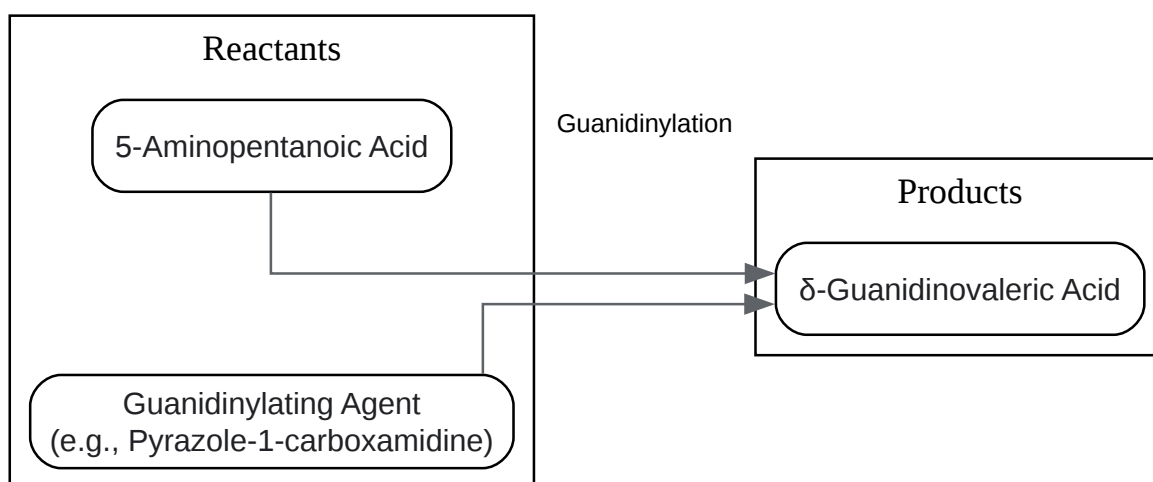
Property	Value	Source
CAS Number	462-93-1	[2]
Molecular Formula	C ₆ H ₁₃ N ₃ O ₂	[2][5]
Molecular Weight	159.19 g/mol	[2][5]
IUPAC Name	5-(diaminomethylideneamino)pentanoic acid	[1][2]
Synonyms	5-Guanidinopentanoic acid, DGVA	[1][2]
Physical State	Solid	[6]
InChI Key	UKUBCVAQGIZRHL-UHFFFAOYSA-N	[2]
SMILES	C(CCN=C(N)N)CC(=O)O	[2]

Synthesis of δ -Guanidinovaleric Acid

The chemical synthesis of DGVA is crucial for obtaining standards for analytical studies and for investigating its biological activities. A common and effective method involves the guanidinylation of a primary amine precursor, 5-aminopentanoic acid.

Proposed Synthetic Pathway

The synthesis of DGVA can be achieved by reacting 5-aminopentanoic acid with a suitable guanidinylation agent. This process introduces the guanidino group onto the primary amine of the pentanoic acid backbone.



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Caption: Proposed synthetic route for δ -Guanidinovaleric Acid.

Detailed Experimental Protocol: Guanidinylation of 5-Aminopentanoic Acid

This protocol is based on general methods for the synthesis of guanidines from primary amines using a pyrazole-based guanidinylation reagent.^[6]

Materials:

- 5-Aminopentanoic acid
- 3,5-Dimethyl-N-nitro-1H-pyrazole-1-carboxamidine (DMNPC) or similar guanidinylation agent

- Methanol (MeOH)
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Diethyl ether
- Anhydrous sodium sulfate
- Stir plate and stir bar
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve 5-aminopentanoic acid (1 equivalent) in methanol.
- Addition of Guanidinylation Agent: To the stirred solution, add the guanidinylation agent (e.g., DMNPC, 1.1 equivalents).
- Reaction: Reflux the reaction mixture for 4-6 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Remove the methanol under reduced pressure using a rotary evaporator.
 - Dissolve the residue in water and wash with diethyl ether to remove any unreacted guanidinylation agent.

- Adjust the pH of the aqueous layer to ~2 with 2M HCl.
- Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate).
- Dry the organic extracts over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purification: The crude δ -Guanidinovaleric acid can be purified by recrystallization or column chromatography to obtain the final product.

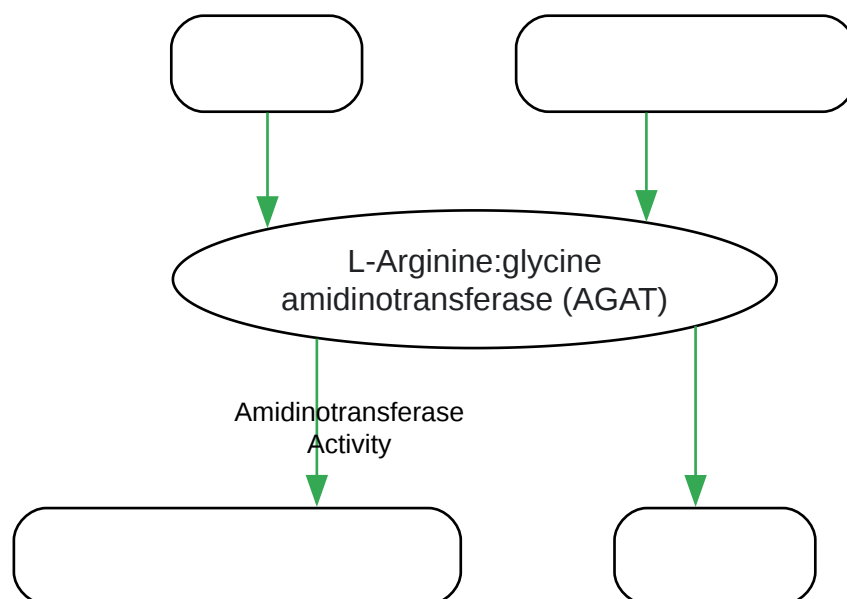
Self-Validation: The identity and purity of the synthesized DGVA should be confirmed using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) to validate the structure and assess purity.

Metabolic Pathways and Biological Significance

DGVA is an endogenous metabolite derived from the metabolism of L-arginine.^{[7][8]} Its formation and accumulation are linked to several physiological and pathological processes.

Biosynthesis of δ -Guanidinovaleric Acid

The primary pathway for the biosynthesis of guanidino compounds involves the enzyme L-arginine:glycine amidinotransferase (AGAT). This enzyme catalyzes the transfer of an amidino group from L-arginine to a variety of acceptor molecules. While glycine is the primary acceptor for creatine synthesis, AGAT exhibits broad substrate specificity and can utilize other primary amines. It is proposed that DGVA is synthesized when 5-aminovaleric acid acts as the acceptor for the amidino group from L-arginine, a reaction catalyzed by AGAT.^[9]



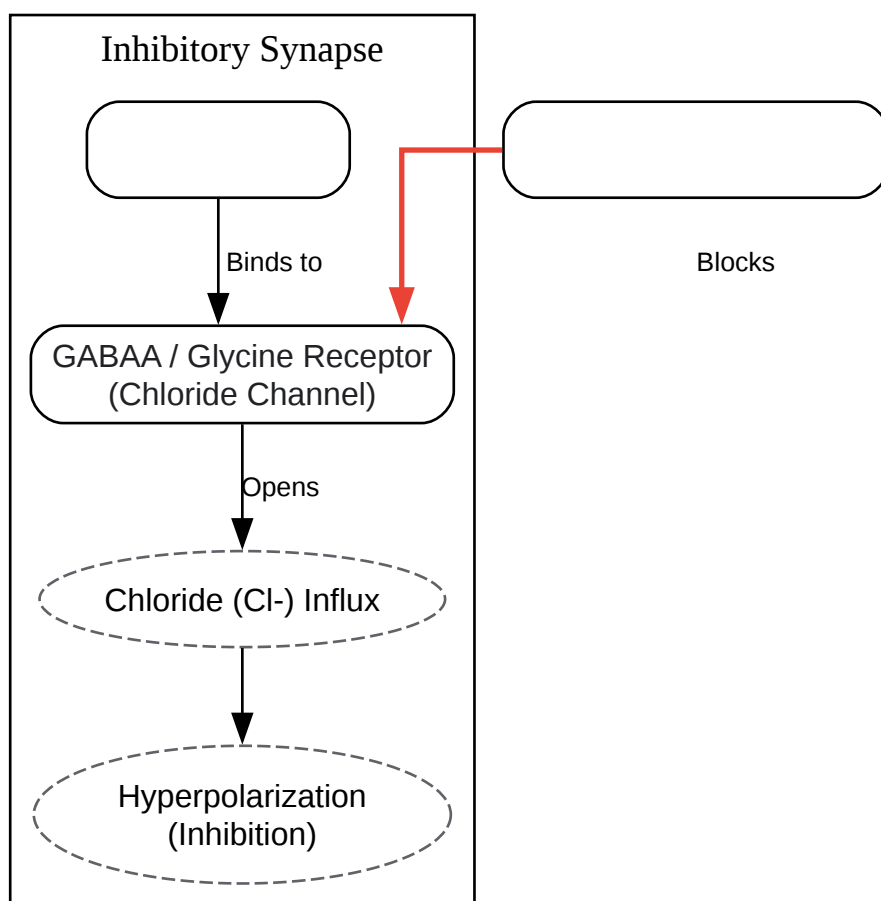
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Caption: Proposed enzymatic synthesis of δ -Guanidinovaleric Acid.

Biological Role and Neuromodulatory Effects

The most well-characterized biological effect of DGVA is its antagonism of inhibitory neurotransmitter receptors.

- **GABA and Glycine Receptor Antagonism:** Studies have shown that DGVA and its keto-acid derivative, α -keto- δ -guanidinovaleric acid, can inhibit the responses mediated by both γ -aminobutyric acid (GABA) and glycine receptors.[10][11] This inhibition is thought to occur through the blockage of the chloride channels associated with these receptors.[10] By antagonizing these major inhibitory neurotransmitters in the central nervous system, DGVA can lead to neuronal hyperexcitability.



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Caption: DGVA's antagonistic action at inhibitory neurotransmitter receptors.

Association with Disease

Elevated levels of DGVA and related guanidino compounds have been observed in several pathological conditions:

- **Hyperargininemia:** This rare autosomal recessive disorder is caused by a deficiency of the enzyme arginase, leading to the accumulation of arginine and its metabolites, including DGVA.^[3] The neurological symptoms associated with hyperargininemia, such as seizures, are thought to be at least partially attributable to the neuroexcitatory effects of these accumulated guanidino compounds.^{[3][10]}
- **Uremia:** Patients with chronic kidney disease often exhibit an accumulation of uremic toxins, including various guanidino compounds. While the direct contribution of DGVA to uremic

neurotoxicity is still under investigation, the general neurotoxic potential of this class of compounds is well-recognized.^[4]

Analytical Methodology: Quantification in Biological Samples

Accurate quantification of DGVA in biological matrices like plasma is essential for clinical research and for understanding its role in disease. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the method of choice due to its high sensitivity and specificity.

Experimental Protocol: LC-MS/MS Quantification of DGVA in Human Plasma

This protocol is a generalized procedure based on established methods for the analysis of amino acids and guanidino compounds in plasma.^{[12][13][14][15][16][17][18][19]}

Materials and Reagents:

- Human plasma samples
- δ -Guanidinovaleric acid certified reference standard
- Isotopically labeled internal standard (e.g., δ -Guanidinovaleric acid-d4)
- Acetonitrile (ACN), LC-MS grade
- Methanol (MeOH), LC-MS grade
- Formic acid (FA), LC-MS grade
- Ammonium formate, LC-MS grade
- Ultrapure water
- Protein precipitation agent (e.g., sulfosalicylic acid or cold acetonitrile)
- LC-MS/MS system (e.g., triple quadrupole mass spectrometer)

- HILIC or mixed-mode chromatography column

Procedure:

- Sample Preparation (Protein Precipitation):
 - Thaw frozen plasma samples on ice.
 - To 100 μ L of plasma in a microcentrifuge tube, add 300 μ L of cold acetonitrile containing the internal standard.
 - Vortex for 30 seconds to precipitate proteins.
 - Centrifuge at 14,000 x g for 10 minutes at 4°C.
 - Carefully transfer the supernatant to a new tube and evaporate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in 100 μ L of the initial mobile phase.
- LC-MS/MS Analysis:
 - Chromatography:
 - Column: HILIC column (e.g., 100 x 2.1 mm, 1.7 μ m)
 - Mobile Phase A: 10 mM Ammonium formate in water with 0.1% formic acid
 - Mobile Phase B: Acetonitrile with 0.1% formic acid
 - Gradient: A typical gradient would start with a high percentage of mobile phase B, gradually increasing the percentage of mobile phase A to elute the polar analytes.
 - Flow Rate: 0.3 mL/min
 - Injection Volume: 5 μ L
 - Mass Spectrometry (Triple Quadrupole):

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Multiple Reaction Monitoring (MRM): Monitor specific precursor-to-product ion transitions for DGVA and its internal standard. (Transitions would need to be optimized experimentally).
- Source parameters (e.g., capillary voltage, source temperature, gas flows) should be optimized for maximum sensitivity.
- Data Analysis and Quantification:
 - Construct a calibration curve using the certified reference standard at various concentrations.
 - Quantify the concentration of DGVA in the plasma samples by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

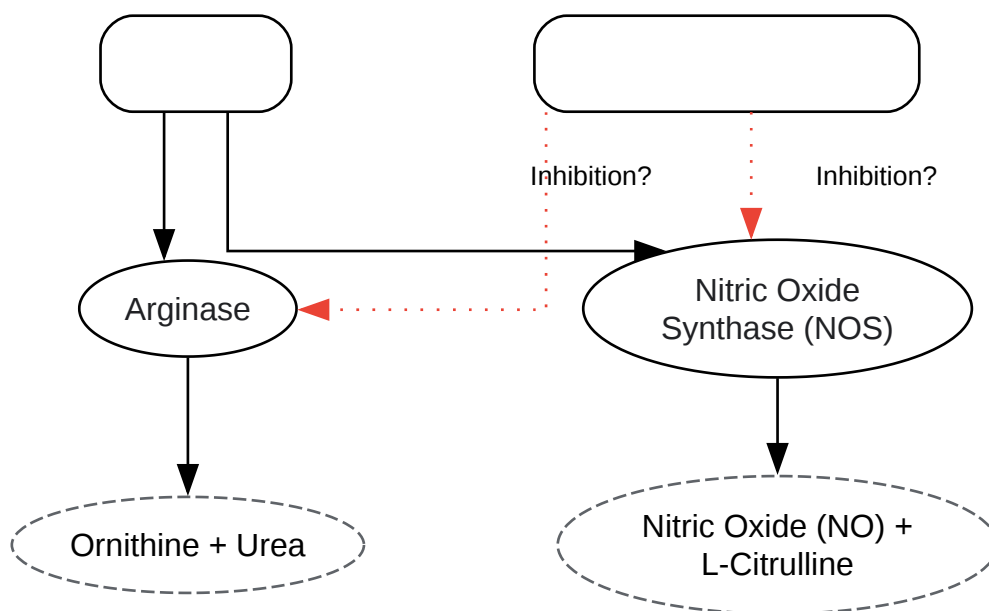
Self-Validation: The method should be validated according to regulatory guidelines, including assessment of linearity, accuracy, precision, limit of detection (LOD), limit of quantification (LOQ), matrix effects, and stability.

Broader Context and Future Directions

Interaction with Arginase and Nitric Oxide Synthase

Given its structural similarity to arginine, the substrate for both arginase and nitric oxide synthase (NOS), there is a plausible hypothesis that DGVA could modulate the activity of these enzymes.

- Arginase: Arginase catalyzes the hydrolysis of arginine to ornithine and urea. Inhibition of arginase can lead to increased bioavailability of arginine for NOS. Some guanidino compounds have been shown to inhibit arginase.[\[10\]](#)[\[20\]](#) Further research is needed to determine if DGVA acts as an inhibitor or substrate for arginase.
- Nitric Oxide Synthase (NOS): NOS synthesizes nitric oxide (NO), a critical signaling molecule, from arginine.[\[21\]](#) Certain guanidino compounds can inhibit NOS activity.[\[2\]](#)[\[7\]](#)[\[22\]](#) Investigating the direct effect of DGVA on the different isoforms of NOS could reveal novel regulatory mechanisms in pathways dependent on NO signaling.



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Caption: Potential modulatory effects of DGVA on arginine-metabolizing enzymes.

Future Research Perspectives

The study of DGVA presents several exciting avenues for future research:

- **Therapeutic Potential:** Given its ability to modulate GABAergic and glycinergic neurotransmission, derivatives of DGVA could be explored as potential therapeutic agents for neurological disorders characterized by an imbalance of excitatory and inhibitory signaling.
- **Biomarker Development:** Further clinical studies are warranted to validate the utility of plasma DGVA levels as a biomarker for the diagnosis and prognosis of hyperargininemia and potentially other metabolic and neurological conditions.
- **Enzymology:** A detailed characterization of the enzymes involved in the synthesis and degradation of DGVA will provide a more complete understanding of its metabolic regulation.
- **Drug Development:** A deeper understanding of the structure-activity relationship of DGVA's interaction with its target receptors could guide the design of more potent and selective modulators for therapeutic purposes.

Conclusion

δ -Guanidinovaleric acid is a fascinating endogenous molecule with significant implications for neuroscience and metabolism. Its role as a neurotransmitter receptor antagonist provides a molecular basis for its association with the neurological symptoms of hyperargininemia. The detailed protocols for synthesis and quantification provided in this guide are intended to empower researchers to further unravel the complexities of this compound. Future investigations into its metabolic pathways, its interaction with key enzymes of arginine metabolism, and its potential as a therapeutic target or biomarker hold great promise for advancing our understanding of human health and disease.

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